

# Spinetoram: Application Notes and Protocols for Foliar Use

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## Compound of Interest

Compound Name: Spinetoram

Cat. No.: B1464634

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## Introduction

**Spinetoram** is a semi-synthetic insecticide belonging to the spinosyn class of chemistry.<sup>[1]</sup> Derived from the fermentation of the soil bacterium *Saccharopolyspora spinosa*, it is a mixture of two active ingredients, **spinetoram-J** and **spinetoram-L**.<sup>[1][2]</sup> Its mode of action involves the allosteric modulation of nicotinic acetylcholine receptors (nAChRs) and potential effects on gamma-aminobutyric acid (GABA) receptors in the insect nervous system, leading to rapid muscle contractions, paralysis, and eventual death of the target pest.<sup>[1][3][4]</sup> **Spinetoram** is classified as a Group 5 insecticide by the Insecticide Resistance Action Committee (IRAC).<sup>[1]</sup> <sup>[5]</sup> This document provides detailed application notes and experimental protocols for the foliar application of **spinetoram** on various crops.

## Data Presentation: Foliar Application Rates

The following tables summarize the recommended foliar application rates of **spinetoram** for various crops, along with other critical information for effective and safe use.

Table 1: **Spinetoram** Foliar Application Rates for Fruit Crops

Crop	Target Pests	Application Rate (g a.i./ha)	Product Rate (fl oz/acre)	Pre-Harvest Interval (PHI)	Maximum Applications per Season	Minimum Interval Between Applications
Pome Fruits (Apples, Pears)	Codling moth, Light brown apple moth, Oriental fruit moth	50 - 75	Delegate® WG: 2.8 - 4.2 oz/acre	7 days	4	7 days
Stone Fruits (Peaches, Nectarines, Cherries, Apricots)	Oriental fruit moth, Peach twig borer, Western cherry fruit fly	50 - 75	Delegate® WG: 2.8 - 4.2 oz/acre	7 days	4	7 days
Grapes	Grape berry moth, Light brown apple moth	35 - 60	Delegate® WG: 2.0 - 3.4 oz/acre	7 days	3	7 days
Banana and Plantain	Banana rust thrips, Hawaiian flower thrips, Lepidopterous larvae	70 - 96.5	Delegate® WG: 4 - 5.5 oz/acre	0 days	6	7 days

Table 2: **Spinetoram** Foliar Application Rates for Vegetable Crops

Crop	Target Pests	Application Rate (g a.i./ha)	Product Rate (fl oz/acre)	Pre-Harvest Interval (PHI)	Maximum Applications per Season	Minimum Interval Between Applications
Leafy Vegetables (Lettuce, Spinach)	Lepidopterous larvae (e.g., armyworms, loopers), Leafminers, Thrips	49 - 88	Radiant® SC: 5 - 10 fl oz/acre	1 day	5	5 days
Fruiting Vegetables (Tomatoes, Peppers, Eggplant)	Lepidopterous larvae (e.g., tomato fruitworm, hornworms), Thrips, Leafminers	49 - 88	Radiant® SC: 5 - 10 fl oz/acre	1 day	5	5 days
Cole Crops (Broccoli, Cabbage, Cauliflower)	Diamondback moth, Cabbage looper, Imported cabbageworm	49 - 88	Radiant® SC: 5 - 10 fl oz/acre	1 day	5	5 days
Onions (bulb)	Onion thrips	49 - 74	Radiant® SC: 5 - 8 fl oz/acre	1 day	4	5 days

Table 3: **Spinetoram** Foliar Application Rates for Other Crops

Crop	Target Pests	Application Rate (g a.i./ha)	Product Rate (fl oz/acre)	Pre-Harvest Interval (PHI)	Maximum Applications per Season	Minimum Interval Between Applications
Cotton	Thrips, Tobacco budworm, Cotton bollworm	13 - 54	Radiant® SC: 1.5 - 6 fl oz/acre	28 days	4	5 days
Seed Corn (in protected structures)	Thrips	52.5	Radiant® SC: 6 fl oz/acre	1 day (grain harvest)	6 (3 crop cycles)	4 days
Ornamentals (non-commercial)	Lepidopterous larvae, Thrips, Leafminers	-	Entrust® SC: 0.1 fl oz per gallon	-	-	-

Note: Application rates and intervals may vary based on specific product labels, geographic location, pest pressure, and local regulations. Always consult the product label before use.

## Experimental Protocols

### Protocol for Determining Foliar Efficacy and Application Rates

This protocol outlines a typical field trial to evaluate the efficacy of different **spinetoram** application rates against a target pest on a specific crop.

Objective: To determine the optimal foliar application rate of **spinetoram** for effective control of a target insect pest while ensuring crop safety.

Materials:

- **Spinetoram** formulation (e.g., Radiant® SC, Delegate® WG)
- Test crop plants
- Target insect pest population (natural or artificially infested)
- Randomized complete block design (RCBD) experimental layout
- Calibrated spray equipment (e.g., backpack sprayer with appropriate nozzles)
- Adjuvants (if required by the product label)
- Data collection tools (e.g., datasheets, hand lens, counters)
- Statistical analysis software

#### Methodology:

- Experimental Design:
  - Establish a randomized complete block design (RCBD) with a minimum of four replications.
  - Each block will contain plots for each treatment, including an untreated control.
  - Plot size should be sufficient to obtain meaningful data and prevent spray drift between plots (e.g., 5m x 10m).
- Treatment Application:
  - Prepare spray solutions of **spinetoram** at a range of concentrations (e.g., three to four rates plus an untreated control).
  - Calibrate the spray equipment to deliver a consistent and known volume of spray solution per unit area.
  - Apply the treatments as a foliar spray, ensuring thorough coverage of the plant canopy.

- Record environmental conditions at the time of application (temperature, humidity, wind speed).
- Data Collection:
  - Pre-treatment counts of the target pest (e.g., number of larvae per plant, number of thrips per leaf) should be taken to establish a baseline.
  - Post-treatment counts should be conducted at regular intervals (e.g., 3, 7, and 14 days after application).
  - Assess crop phytotoxicity at each evaluation interval, rating any observed damage (e.g., chlorosis, necrosis, stunting) on a standardized scale.
  - At the end of the trial, harvest yield data from each plot to assess the impact of treatments on crop productivity.
- Data Analysis:
  - Analyze the pest count data using appropriate statistical methods, such as Analysis of Variance (ANOVA), followed by a means separation test (e.g., Tukey's HSD) to determine significant differences between treatments.
  - Calculate the percentage of pest control for each treatment relative to the untreated control.
  - Analyze yield and phytotoxicity data to identify any adverse effects of the treatments.

## Protocol for Monitoring Insecticide Resistance

This protocol describes a leaf-dip bioassay method to monitor the susceptibility of a target pest population to **spinetoram**.[\[6\]](#)

Objective: To determine the concentration of **spinetoram** required to cause 50% mortality (LC50) in a target pest population, which can be used to track changes in susceptibility over time.

Materials:

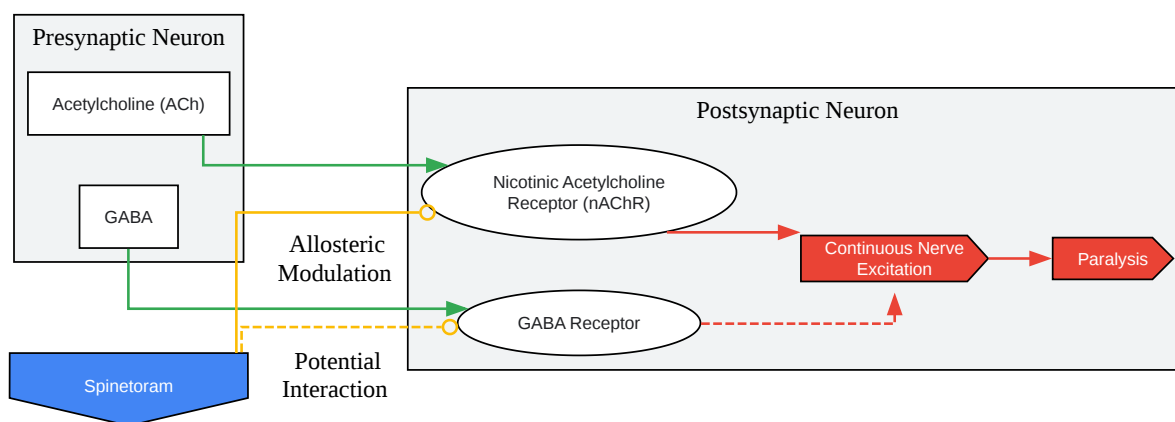
- Technical grade **spinetoram**
- Solvent (e.g., acetone)
- Distilled water
- Surfactant (e.g., Triton X-100)
- Fresh, untreated host plant leaves
- Petri dishes or similar containers
- Target insect pests (collected from the field or from a laboratory colony)
- Fine-tipped paintbrush
- Incubator or controlled environment chamber
- Probit or logit analysis software

#### Methodology:

- Preparation of Test Solutions:
  - Prepare a stock solution of **spinetoram** in the chosen solvent.
  - Create a series of serial dilutions of the stock solution with distilled water containing a fixed concentration of surfactant (e.g., 0.1%).
  - Include a control solution containing only distilled water and surfactant.
- Bioassay Procedure:
  - Dip fresh host plant leaves into each test solution for a standardized period (e.g., 10-30 seconds).
  - Allow the leaves to air-dry completely.
  - Place one treated leaf into each petri dish.

- Using a fine-tipped paintbrush, carefully transfer a known number of target pests (e.g., 20-30 individuals of a specific life stage) onto each treated leaf.
- Seal the petri dishes and place them in an incubator set to appropriate environmental conditions (e.g., 25°C, 60% RH, 16:8 L:D photoperiod).
- Data Collection and Analysis:
  - Assess mortality after a specific time interval (e.g., 24, 48, or 72 hours), depending on the pest species. An insect is considered dead if it is unable to move when prodded with a fine brush.
  - Correct for control mortality using Abbott's formula if necessary.
  - Analyze the dose-response data using probit or logit analysis to calculate the LC50 value and its 95% confidence intervals.
  - Compare the LC50 value to that of a known susceptible population to determine the resistance ratio.

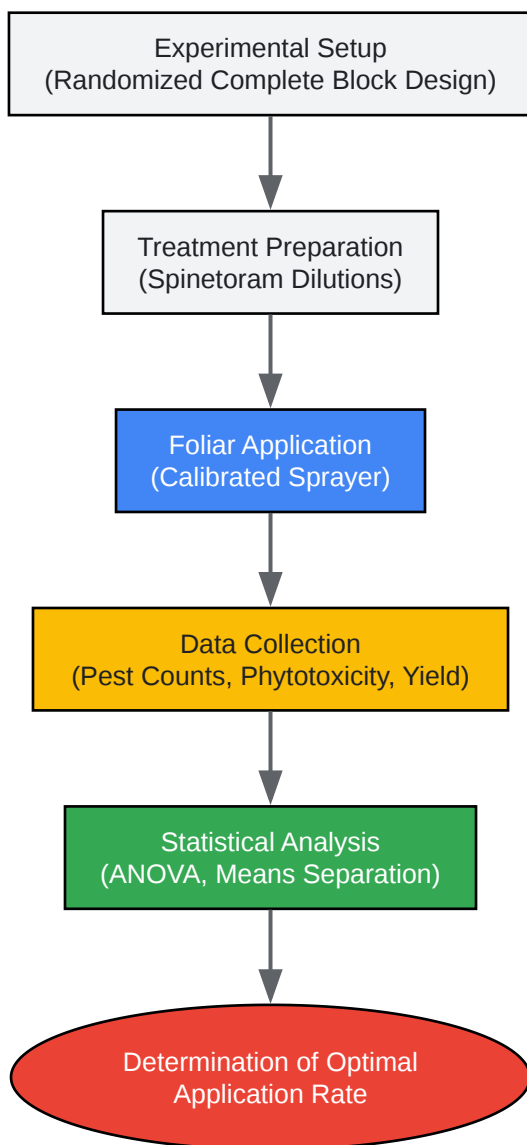
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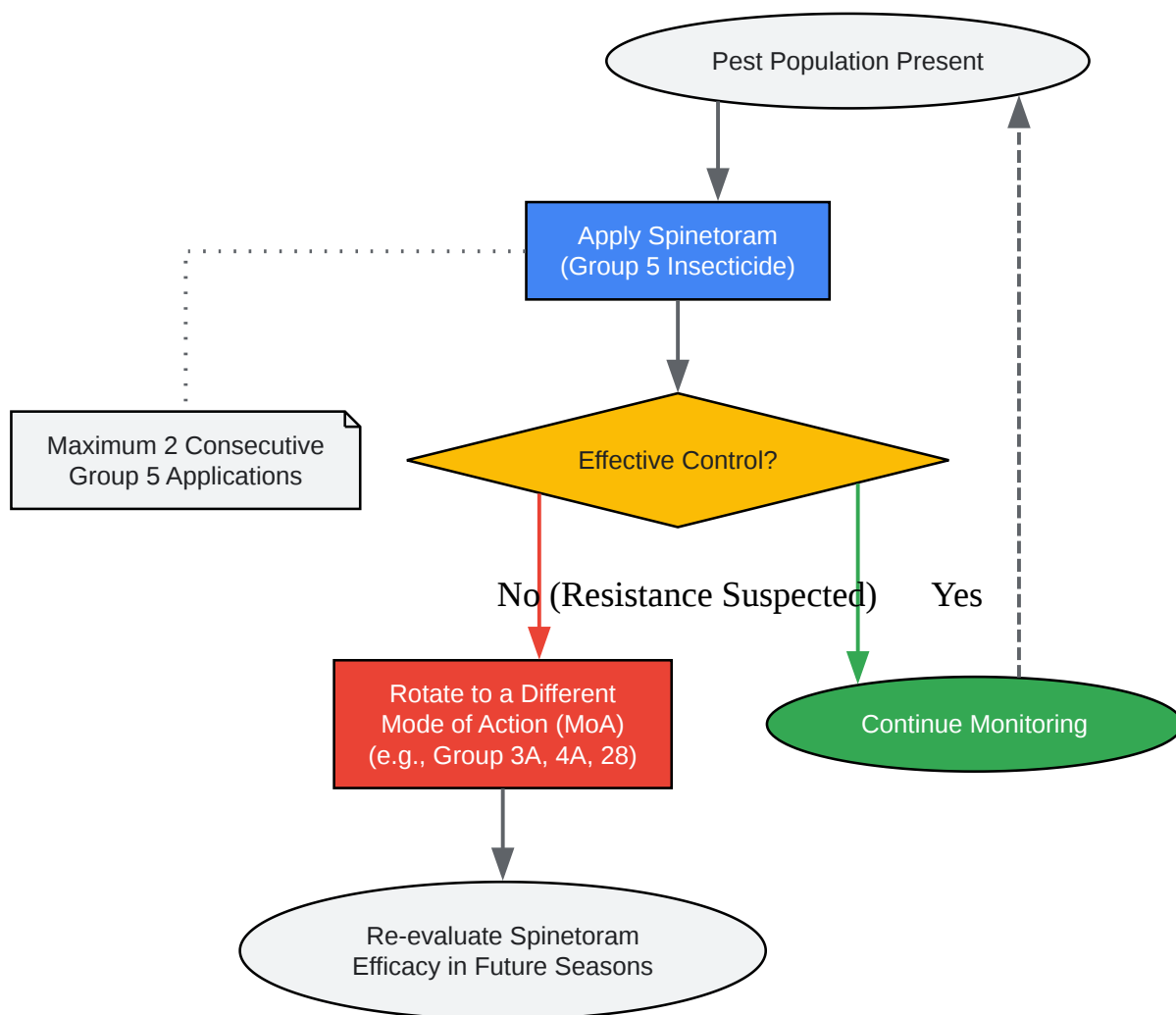


Caption: **Spinetoram's** Mode of Action Signaling Pathway.



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Caption: Workflow for Determining Foliar Application Rates.



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